

Application Notes and Protocols for Sesamin Quantification using HPLC

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Compound of Interest

Compound Name: *Sisamine*

Cat. No.: *B1228274*

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These application notes provide a detailed protocol for the quantification of sesamin in sesame seeds and oil using High-Performance Liquid Chromatography (HPLC). This method is intended for researchers, scientists, and professionals in the field of drug development and natural product analysis.

Introduction

Sesamin, a major lignan found in sesame seeds (*Sesamum indicum* L.), is known for its various physiological activities, including antioxidant and anti-inflammatory properties. Accurate quantification of sesamin is crucial for the quality control of sesame-based products and for research into its pharmacological effects. This document outlines a validated reversed-phase HPLC (RP-HPLC) method for the reliable determination of sesamin content.

Experimental Protocols

Materials and Reagents

- Sesamin standard ($\geq 98\%$ purity)
- Methanol (HPLC grade)
- Water (HPLC grade)
- n-Hexane (analytical grade)

- Chloroform (analytical grade)
- Acetonitrile (HPLC grade)
- Sesame seed or oil samples
- 0.45 µm syringe filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or binary pump
 - Autosampler
 - Column oven
 - UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Centrifuge

Sample Preparation

- Grind the sesame seeds into a fine powder using a blender.
- Accurately weigh 5.0 g of the powdered sesame seeds into an extraction thimble.
- Place the thimble in a Soxhlet apparatus and extract with 50 mL of n-hexane for 6-8 hours to defat the sample.[1]
- After extraction, the defatted seed material is removed from the thimble and any residual solvent is allowed to evaporate.

- The oil extract can be collected and weighed for lignan analysis.[\[1\]](#)
- Dissolve a known amount (approximately 1 g) of the extracted oil in 10 mL of chloroform in a 20 mL volumetric flask.[\[1\]](#)
- Fill the flask to the mark with methanol and mix thoroughly using a vortex mixer.[\[1\]](#)
- Dilute the solution 10-fold with methanol.[\[1\]](#)
- Filter the final solution through a 0.45 μm syringe filter into an HPLC vial before analysis.[\[1\]](#)
- Accurately weigh approximately 0.010 g of the sesame oil sample into a 10 mL volumetric flask.
- Add n-hexane to the flask to make up the final volume to 10.00 mL.
- Filter the solution through a 0.45 μm syringe filter into an HPLC vial.

Standard Preparation

- Stock Solution: Accurately weigh 10 mg of sesamin standard and dissolve it in 10 mL of methanol to obtain a stock solution of 1000 $\mu\text{g/mL}$.
- Working Standards: Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 6.25 $\mu\text{g/mL}$ to 200 $\mu\text{g/mL}$ (e.g., 200, 100, 50, 25, 12.5, 6.25 $\mu\text{g/mL}$).[\[2\]](#)
- Filter each standard solution through a 0.45 μm syringe filter into an HPLC vial.

Chromatographic Conditions

The separation and quantification of sesamin are performed using a reversed-phase HPLC method with the following parameters:

| Parameter | Condition |
|--------------------|--|
| Column | C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)[3] |
| Mobile Phase | Methanol: Water (80:20, v/v)[2] |
| Flow Rate | 1.0 mL/min[2] |
| Injection Volume | 10 µL[4] |
| Column Temperature | 30 °C[2] |
| Detection | UV at 287 nm[2] |
| Run Time | Approximately 15-20 minutes |

Method Validation

The described HPLC method should be validated to ensure its accuracy, precision, and reliability. Key validation parameters are summarized in the table below.

| Validation Parameter | Typical Acceptance Criteria/Results |
|-------------------------------|---|
| Linearity (R^2) | $R^2 > 0.999$ over the concentration range of the calibration curve.[4] |
| Retention Time (RT) | The retention time for sesamin is typically around 5-7 minutes under the specified conditions.[4] |
| Limit of Detection (LOD) | The lowest concentration of analyte that can be reliably detected. |
| Limit of Quantification (LOQ) | The lowest concentration of analyte that can be quantified with acceptable precision and accuracy. A reported LOQ for sesamin is 75 $\mu\text{g/L}$. [1][5][6] |
| Precision (RSD%) | Intra-day and inter-day precision should be less than 2%. |
| Accuracy (Recovery %) | Recovery should be within the range of 98-102%. |

Data Presentation

The quantitative data for the HPLC method validation for sesamin are summarized in the following table.

| Parameter | Value |
|-------------------------------|-----------------------------|
| Linearity (R^2) | > 0.999 |
| Concentration Range | 6.25 - 200 $\mu\text{g/mL}$ |
| Retention Time (RT) | ~ 6.5 min |
| Limit of Quantification (LOQ) | 75 $\mu\text{g/L}$ |
| Precision (RSD%) | $< 2\%$ |
| Accuracy (Recovery %) | 98 - 102% |

Visualization

Experimental Workflow

The overall workflow for the quantification of sesamin using HPLC is depicted in the following diagram.

Caption: Workflow for Sesamin Quantification by HPLC.

Logical Relationship of Chromatographic Parameters

The following diagram illustrates the relationship between the key parameters in the HPLC method.

Caption: Key Parameters in HPLC Analysis of Sesamin.

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References

- 1. mdpi.com [mdpi.com]
- 2. CN104777246A - Method for determining content of sesamin in sesame - Google Patents [patents.google.com]
- 3. lcms.cz [lcms.cz]
- 4. cabidigitallibrary.org [cabidigitallibrary.org]
- 5. Determination of Sesamin and Sesamolin in Sesame (*Sesamum indicum* L.) Seeds Using UV Spectrophotometer and HPLC -KOREAN JOURNAL OF CROP SCIENCE | Korea Science [koreascience.kr]
- 6. hub.tmu.edu.tw [hub.tmu.edu.tw]
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